

"Sodium pyridine-2-sulfinate" physical and chemical properties

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Compound of Interest

Compound Name: Sodium pyridine-2-sulfinate

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An In-depth Technical Guide to Sodium Pyridine-2-sulfinate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium pyridine-2-sulfinate is a versatile and highly valuable reagent in modern organic synthesis. Its stability and nucleophilic nature make it an excellent coupling partner in various cross-coupling reactions, particularly in the synthesis of complex heterocyclic molecules relevant to the pharmaceutical and materials science industries. This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its use, and a summary of its key applications.

Core Physical and Chemical Properties

Sodium pyridine-2-sulfinate is an off-white to white powder that is stable under standard laboratory conditions.^[1] While it is known to be soluble in water, quantitative solubility data in various solvents is not extensively documented in publicly available literature.

Tabulated Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ NNaO ₂ S	[1]
Molecular Weight	165.14 g/mol	[1]
Appearance	Off-white to white powder	[1]
Melting Point	284.0 - 285.5 °C	[1]
Boiling Point	Not available	
Density	Not available	
pKa	Not available	
Solubility	Soluble in water	[1]
CAS Number	24367-66-6	[1]

Spectroscopic Data

While a complete set of spectral data is not readily available, ¹H NMR data has been reported for the product of a cross-coupling reaction involving **Sodium pyridine-2-sulfinate**.

¹H NMR (of a derivative): A publication by TCI Chemicals provides ¹H NMR data for a product formed from a reaction with **Sodium pyridine-2-sulfinate**, which can be useful for characterizing related compounds.

Synthesis of Sodium Pyridine-2-sulfinate

A detailed, specific protocol for the synthesis of **Sodium pyridine-2-sulfinate** is not widely published. However, a general and plausible method can be adapted from the synthesis of other sodium arenesulfonates. This typically involves the reduction of the corresponding sulfonyl chloride.

Plausible Synthetic Protocol

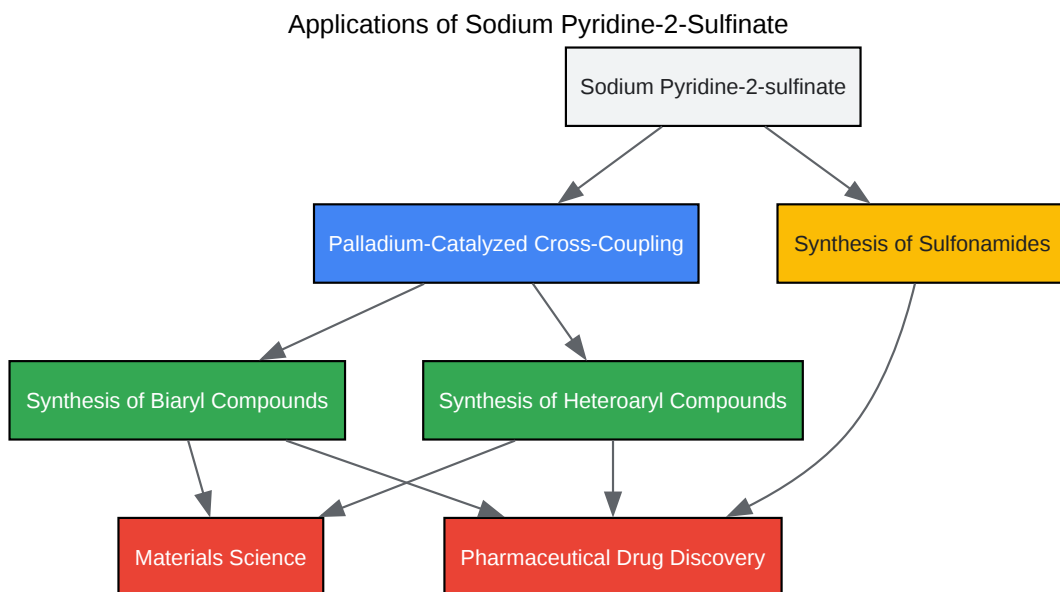
- Starting Material: Pyridine-2-sulfonyl chloride.

- **Reduction:** The pyridine-2-sulfonyl chloride is dissolved in an appropriate solvent, such as water or a mixture of water and a miscible organic solvent.
- **Reducing Agent:** A reducing agent, such as sodium sulfite (Na_2SO_3) in the presence of a base like sodium bicarbonate (NaHCO_3), is added to the solution.
- **Reaction Conditions:** The reaction mixture is typically heated to facilitate the reduction.
- **Work-up and Isolation:** After the reaction is complete, the mixture is cooled, and the **Sodium pyridine-2-sulfinate** product can be isolated by filtration, followed by washing and drying. Purification can be achieved by recrystallization.

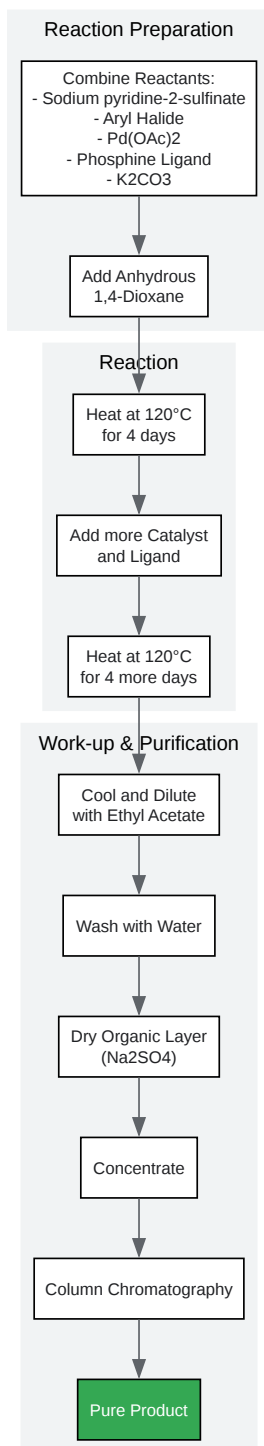
Key Applications in Organic Synthesis

Sodium pyridine-2-sulfinate is a key reagent in the construction of carbon-carbon and carbon-sulfur bonds, finding significant use in the synthesis of pharmaceuticals and other functional organic molecules.

Logical Relationship of Applications



Suzuki-Miyaura Coupling Workflow

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References

- 1. Synthesis and applications of sodium sulfinates (RSO_2Na): a powerful building block for the synthesis of organosulfur compounds - PMC [pmc.ncbi.nlm.nih.gov]
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